

3-Methylphosphinicopropionic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Methylphosphinicopropionic Acid

Cat. No.: B041473

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylphosphinicopropionic acid (3-MPPA) is the primary metabolite of glufosinate-ammonium, a widely used broad-spectrum herbicide.[1][2][3] Understanding the chemical properties, metabolic pathways, analytical detection methods, and toxicological profile of 3-MPPA is crucial for researchers, scientists, and professionals involved in drug development, environmental science, and food safety. This technical guide provides an in-depth overview of the current scientific knowledge on 3-MPPA.

Chemical and Physical Properties

3-MPPA is a white solid with a molecular formula of $C_4H_9O_4P$ and a molecular weight of 152.09 g/mol.[3][4] It is a polar compound, a characteristic that influences its environmental mobility and the analytical methods required for its detection.

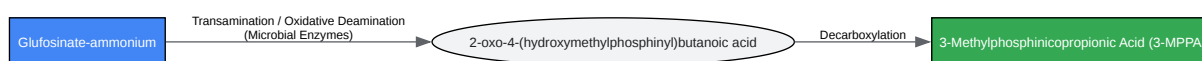
Property	Value	Reference(s)
Chemical Name	3-(Hydroxymethylphosphinyl)propionic acid	[4]
CAS Number	15090-23-0	[3]
Molecular Formula	C ₄ H ₉ O ₄ P	[3][4]
Molecular Weight	152.09 g/mol	[3][4]
Appearance	White Solid	[3]
Melting Point	Approximately 95°C (decomposes)	[3]

Metabolic Pathways

3-MPPA is formed through the metabolism of glufosinate in various organisms, including plants and soil microorganisms.[2][5][6] The metabolic transformation is a key aspect of the environmental fate of glufosinate.

Glufosinate Metabolism to 3-MPPA

The biotransformation of glufosinate to 3-MPPA primarily occurs in soil and plants.[5][6] In soil, microorganisms play a crucial role in the degradation of glufosinate. The process involves enzymatic reactions such as transamination and deamination.[2]



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Metabolic conversion of glufosinate to 3-MPPA.

Analytical Methodologies

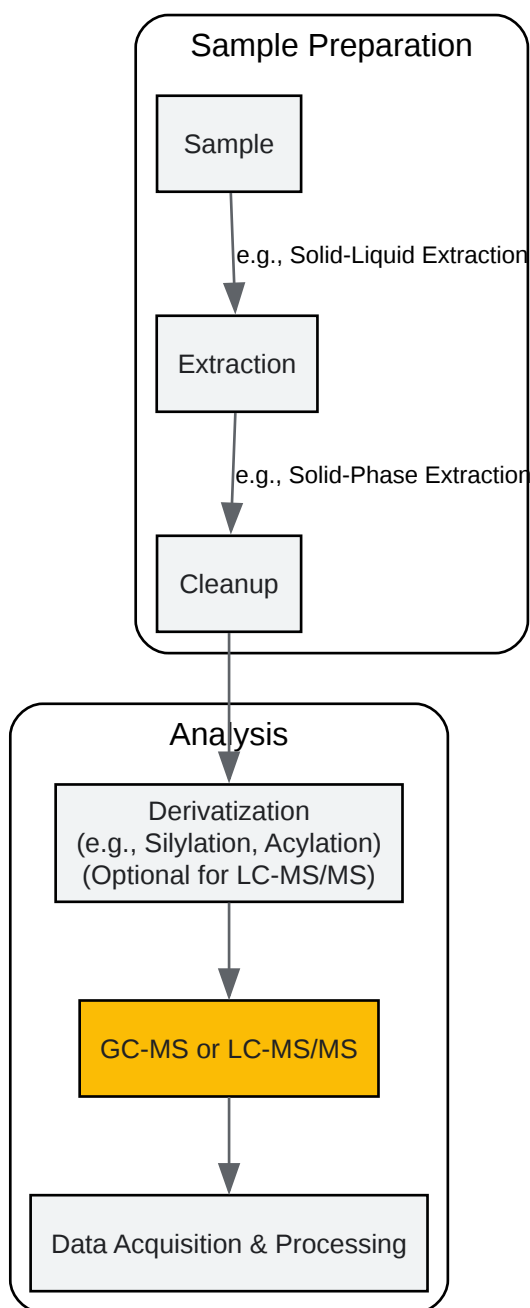
The detection and quantification of 3-MPPA in various matrices such as soil, water, and biological samples present analytical challenges due to its high polarity and lack of a strong chromophore.^[7] Consequently, derivatization is often required, especially for gas chromatography-based methods.

Common Analytical Techniques

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique often requires a derivatization step to increase the volatility and thermal stability of 3-MPPA.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS is a highly sensitive and selective method that can often analyze 3-MPPA directly without derivatization, making it a preferred method for many applications.^[7]

Sample Preparation and Derivatization Workflow

A typical workflow for the analysis of 3-MPPA in a complex matrix involves extraction, cleanup, derivatization (if necessary), and instrumental analysis.



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General analytical workflow for 3-MPPA.

Parameter	GC-MS	LC-MS/MS	Reference(s)
Derivatization	Typically required	Often not required	[7]
Typical Matrix	Serum, Soil	Water, Food, Urine	[7][8]
Reported LOD	0.01 mg/L (in blood)	10 ng/L (in water)	[7]

Toxicological Profile

Direct and comprehensive toxicological data for 3-MPPA, such as LD50 and NOAEL values, are not readily available in public literature. Regulatory agencies typically assess the toxicity of glufosinate's metabolites, including 3-MPPA, as part of the overall risk assessment of the parent herbicide.

The Joint FAO/WHO Meeting on Pesticide Residues (JMPR) concluded that the toxicity of glufosinate metabolites, including 3-MPPA, is lower than that of the parent compound, glufosinate-ammonium.[9] The JMPR established a group Acceptable Daily Intake (ADI) of 0-0.01 mg/kg bw for glufosinate-ammonium and its metabolites (NAG, MPP, and MPA).[1][9]

GHS Hazard Classification

Based on aggregated data from the ECHA C&L Inventory, 3-MPPA has the following GHS hazard classifications:

Hazard Statement	Classification	Reference(s)
H302	Harmful if swallowed (Acute toxicity, oral, Category 4)	[4]
H315	Causes skin irritation (Skin irritation, Category 2)	[4]
H319	Causes serious eye irritation (Eye irritation, Category 2)	[4]

Regulatory Status

Specific regulatory limits for 3-MPPA as a standalone compound are generally not established. Instead, regulatory bodies like the European Union and the United States Environmental Protection Agency (EPA) include 3-MPPA within the residue definition of glufosinate for setting Maximum Residue Limits (MRLs) in food commodities.

- European Union: The EU MRL for glufosinate is defined as the sum of glufosinate isomers, its salts, 3-MPPA, and N-acetyl-glufosinate (NAG), expressed as glufosinate.[10] For honey, this MRL is set at 50 ng/g.[9][10]
- United States: The US tolerance for glufosinate in soybeans includes 3-MPPA in its residue definition.[4]

Environmental Fate

3-MPPA is a product of the environmental degradation of glufosinate. In soil, the degradation of glufosinate to 3-MPPA is primarily a microbial process.[6][11] The half-life of glufosinate in soil is relatively short, ranging from 2.30 to 2.93 days in an open field.[11] The formation of 3-MPPA from glufosinate in soil has been shown to be enantiomer-dependent, with the L-isomer of glufosinate being preferentially degraded.[6][12]

Conclusion

3-Methylphosphinicopropionic acid is a significant metabolite of the herbicide glufosinate-ammonium. While its chemical properties and the analytical methods for its detection are well-documented, specific quantitative toxicological data for 3-MPPA remain limited. Regulatory assessments consider its toxicity in conjunction with the parent compound, glufosinate, and have established group ADIs and MRLs that encompass 3-MPPA. For researchers and professionals in related fields, a thorough understanding of 3-MPPA's formation, detection, and regulatory context is essential for comprehensive risk assessment and management.

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